

Z-D-Ser(TBu)-OH: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Z-D-Ser(TBu)-OH

Cat. No.: B554292

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Z-D-Ser(TBu)-OH**, a serine derivative. The information is compiled from publicly available safety data sheets and chemical supplier information to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Z-D-Ser(TBu)-OH** is presented below. These properties are essential for understanding the substance's behavior and for designing safe handling and storage procedures.

Property	Value	Source(s)
Molecular Formula	C15H21NO5	[1][2]
Molecular Weight	295.33 g/mol	[2][3]
CAS Number	65806-90-8	[1][2][4]
Appearance	White to off-white powder	No specific citation
Boiling Point	266.0 ± 30.0 °C at 760 mmHg	[4]
Flash Point	114.6 ± 24.6 °C	[4]
Density	1.2 ± 0.1 g/cm ³	[4]
Storage Temperature	-20°C to -15°C	[2][4]

Hazard Identification and Toxicology

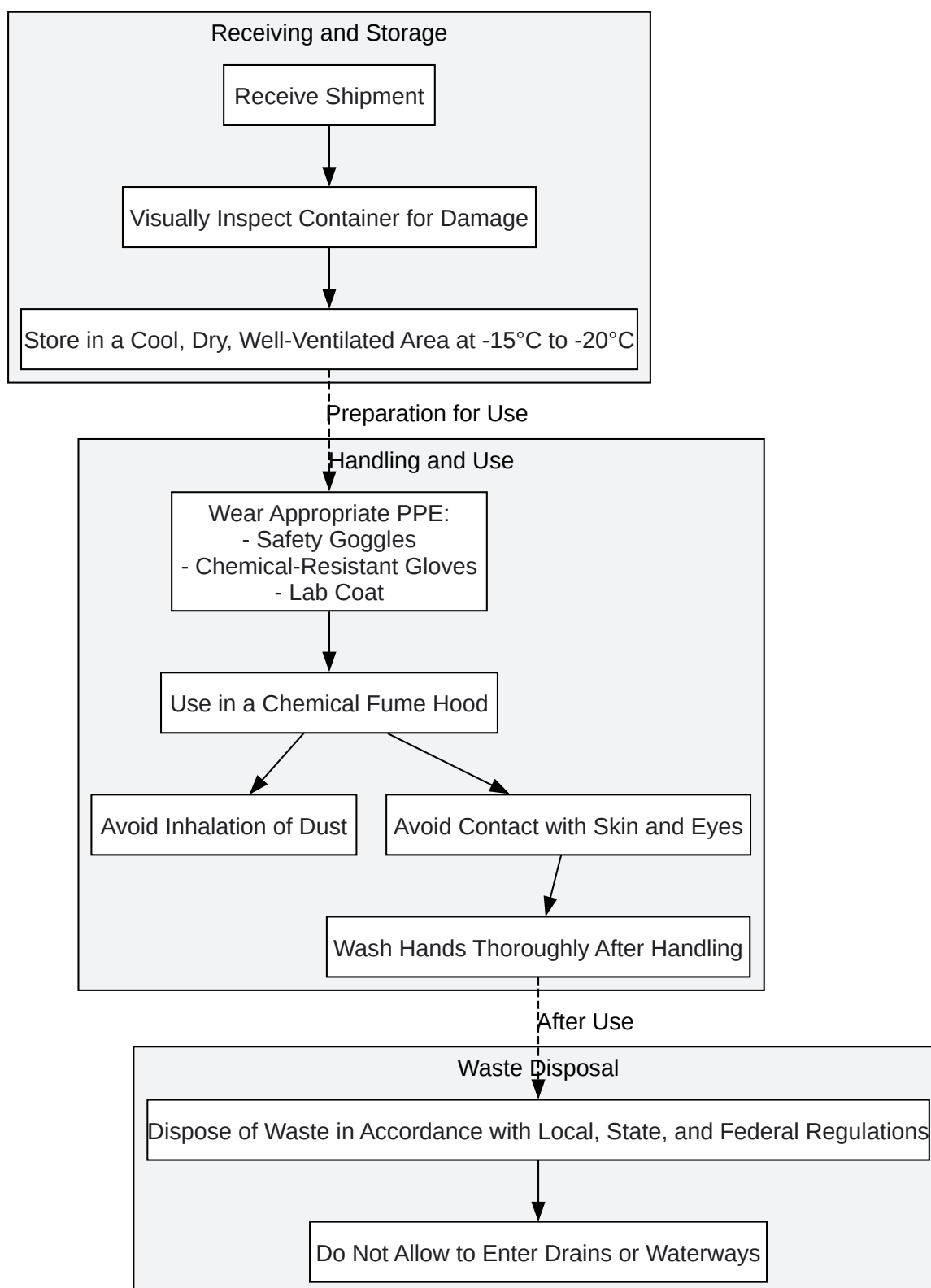
Z-D-Ser(TBu)-OH is classified as harmful.[4] The primary routes of exposure and associated hazards are outlined below.

Hazard Classification	Description	Source(s)
Acute Oral Toxicity	Harmful if swallowed.	[4]
Acute Dermal Toxicity	Harmful in contact with skin.	[4]
Acute Inhalation Toxicity	Harmful if inhaled.	[4]
Eye Irritation	May cause eye irritation.	[4]
Skin Irritation	May cause skin irritation.	[4]
Respiratory Irritation	May cause respiratory tract irritation.	[4]

Toxicological Data: Detailed toxicological data, such as LD50 or LC50 values, are not readily available in the searched resources.[4]

Safe Handling and Storage Workflow

Proper handling and storage are critical to minimize exposure and ensure the stability of **Z-D-Ser(TBu)-OH**. The following workflow diagram illustrates the key steps for safe management of this compound in a laboratory setting.



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Caption: Workflow for Safe Handling of **Z-D-Ser(TBu)-OH**.

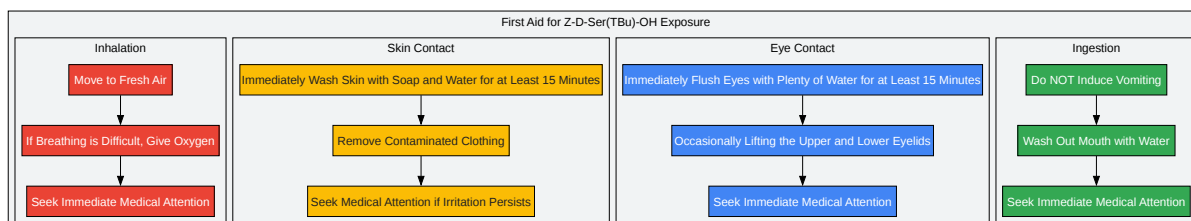
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Z-D-Ser(TBu)-OH** to prevent exposure.

PPE Type	Specification	Purpose	Source(s)
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes and dust.	[4] [5] [6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact.	[4] [7]
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.	[4] [6]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A respirator may be required for large quantities or in case of insufficient ventilation.	Minimizes inhalation of dust.	[4]

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial. The following diagram outlines the recommended first aid procedures for different routes of exposure.



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Caption: First Aid Procedures for **Z-D-Ser(TBu)-OH** Exposure.

Fire Fighting Measures and Accidental Release

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon monoxide and nitrogen oxides.[4]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment to prevent dust inhalation and contact with skin and eyes.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.[4]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide and nitrogen oxides.[4]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling **Z-D-Ser(tBu)-OH** and to ensure that all safety procedures are in accordance with institutional and regulatory guidelines.

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References

- 1. peptide.com [peptide.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Z-Ser(tBu)-OH | C₁₅H₂₁NO₅ | CID 1715617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Z-D-Ser(tBu)-OH | CAS#:65806-90-8 | Chemsrcc [chemsrc.com]

- 5. Personal Protective Equipment | Emergency Preparedness | CDC [cdc.gov]
- 6. google.com [google.com]
- 7. fiveable.me [fiveable.me]
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